

Solubility of Dimethyl maleate in common organic solvents

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Compound of Interest

Compound Name: Dimethyl maleate

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An In-depth Technical Guide to the Solubility of **Dimethyl Maleate** in Common Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl maleate (DMM), the dimethyl ester of maleic acid, is a versatile organic compound with the chemical formula $C_6H_8O_4$. It serves as a crucial intermediate and additive in a wide array of industrial applications, including the synthesis of plastics, pigments, pharmaceuticals, and agricultural products. Its role as a comonomer in polymerization processes allows for the enhancement of polymer properties, such as hardness and toughness. Given its broad utility, a thorough understanding of its solubility characteristics in common organic solvents is paramount for process design, formulation development, and quality control.

This technical guide provides a detailed overview of the solubility of **dimethyl maleate**, presenting available quantitative and qualitative data. It also outlines standardized experimental protocols for determining solubility to aid researchers in generating precise and reliable data for their specific applications.

Solubility of Dimethyl Maleate

The solubility of a compound is influenced by the physicochemical properties of both the solute (**dimethyl maleate**) and the solvent, as well as by temperature and pressure. **Dimethyl**

maleate is a polar molecule, which dictates its solubility behavior in various organic solvents.

Quantitative and Qualitative Solubility Data

Comprehensive quantitative solubility data for **dimethyl maleate** across a wide range of organic solvents and temperatures is not extensively documented in publicly available literature. However, a combination of qualitative descriptions and specific quantitative values has been compiled to provide a general understanding of its solubility profile.

Table 1: Solubility of **Dimethyl Maleate** in Common Solvents

Solvent Class	Solvent	Temperature (°C)	Solubility	Data Type
Alcohols	Methanol	Not Specified	Soluble	Qualitative
Ethanol	Not Specified	50 mg/mL (5.0 g/100mL)[1]	Quantitative	Qualitative
Ethanol	Not Specified	Miscible[1]	Qualitative	
Ethers	Diethyl Ether	Not Specified	Miscible[1]	Qualitative
Ketones	Acetone	Not Specified	Soluble	Qualitative
Halogenated	Chloroform	Not Specified	Soluble	Qualitative
Hydrocarbons	Benzene	Not Specified	Insoluble	Qualitative
Gasoline	Not Specified	Insoluble	Qualitative	Quantitative
Aqueous	Water	20	77.9 g/L (7.79 g/100mL)[1][2]	

Note: "Miscible" indicates that the two substances are completely soluble in each other at all proportions.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical for many research and development activities. The following are detailed methodologies for key experiments to quantify the solubility of a

liquid solute like **dimethyl maleate** in an organic solvent.

Isothermal Equilibrium Method (Shake-Flask Method)

The shake-flask method is a widely recognized and reliable technique for determining thermodynamic equilibrium solubility.^{[3][4][5]}

Objective: To determine the concentration of a saturated solution of **dimethyl maleate** in a specific solvent at a constant temperature.

Materials and Apparatus:

- **Dimethyl maleate** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled orbital shaker or water bath
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Syringe filters (Teflon or other solvent-compatible material)
- Vials with airtight seals
- Analytical instrument for concentration measurement (e.g., Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC), or UV-Vis Spectrophotometer)

Procedure:

- Preparation: Add an excess amount of **dimethyl maleate** to a vial containing a known volume or mass of the chosen solvent. The presence of an excess of the solute is crucial to ensure that a saturated solution is formed.^[3]
- Equilibration: Seal the vials to prevent solvent evaporation and place them in the thermostatically controlled shaker set to the desired temperature (e.g., 25 °C). Agitate the samples for a prolonged period (typically 24 to 72 hours) to ensure that equilibrium is

reached.[3] The agitation speed should be sufficient to keep the undissolved **dimethyl maleate** suspended.[3]

- **Phase Separation:** After equilibration, cease agitation and allow the solution to stand in the constant temperature bath for a sufficient time for the undissolved **dimethyl maleate** to separate. This can be accelerated by centrifugation.
- **Sampling:** Carefully withdraw a sample from the clear, supernatant liquid phase using a pipette or syringe. Immediately filter the sample through a syringe filter that is compatible with the solvent to remove any remaining undissolved micro-droplets. This step is critical to prevent overestimation of solubility.
- **Analysis:** Accurately dilute the filtered sample with the same solvent to a concentration that falls within the linear range of the analytical instrument. Measure the concentration of **dimethyl maleate** in the diluted sample using a pre-calibrated GC, HPLC, or spectrophotometer.
- **Calculation:** Calculate the original concentration of the saturated solution by accounting for the dilution factor. The solubility is typically expressed in units of g/100 mL, mg/mL, or mole fraction.

Gravimetric Method

The gravimetric method is a straightforward technique for determining solubility, particularly when the solute is non-volatile.

Objective: To determine the mass of **dimethyl maleate** dissolved in a known mass of solvent.

Materials and Apparatus:

- **Dimethyl maleate**
- Selected organic solvent
- Thermostatically controlled environment
- Analytical balance

- Evaporating dish (pre-weighed)
- Oven or vacuum oven

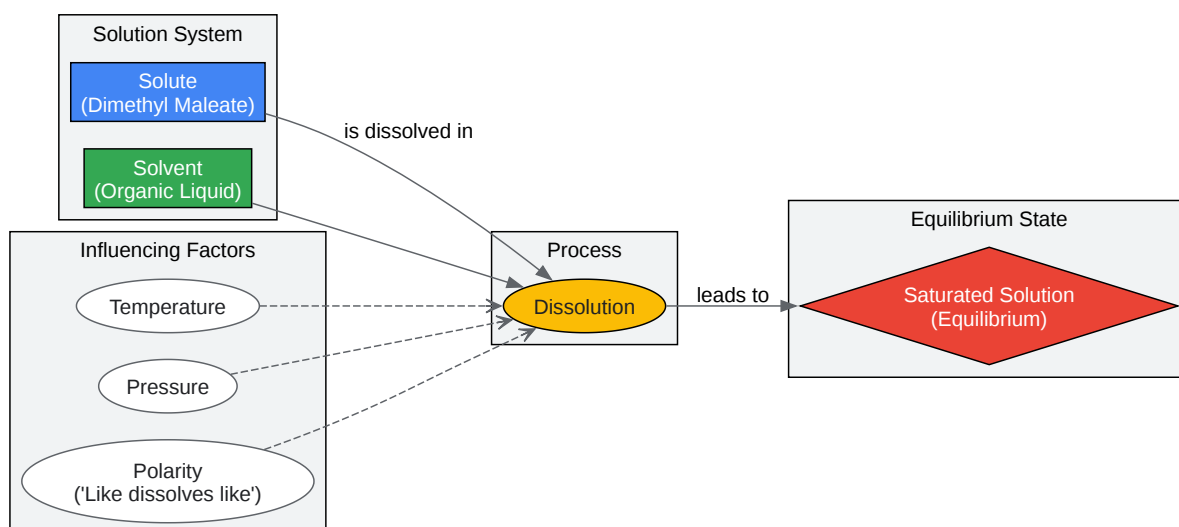
Procedure:

- Saturated Solution Preparation: Prepare a saturated solution of **dimethyl maleate** in the chosen solvent as described in the Isothermal Equilibrium Method (steps 1-3).
- Sampling and Weighing: Accurately weigh a clean, dry evaporating dish. Pipette a known volume of the clear, saturated supernatant into the evaporating dish and weigh it again to determine the exact mass of the solution.
- Solvent Evaporation: Place the evaporating dish in an oven or vacuum oven at a temperature sufficient to evaporate the solvent completely without causing degradation or evaporation of the **dimethyl maleate**. The boiling point of **dimethyl maleate** is approximately 205 °C, so the oven temperature should be well below this.
- Final Weighing: Once all the solvent has evaporated, cool the dish in a desiccator and weigh it. Repeat the drying and weighing process until a constant mass is achieved.
- Calculation:
 - Mass of solute (**dimethyl maleate**) = (Mass of dish + residue) - (Mass of empty dish)
 - Mass of solvent = (Mass of dish + solution) - (Mass of dish + residue)
 - Solubility = (Mass of solute / Mass of solvent) * 100 (expressed as g/100g of solvent)[6][7]

Visualizations

Logical Relationship of Solubility Concepts

The following diagram illustrates the fundamental concepts and influencing factors related to solubility.

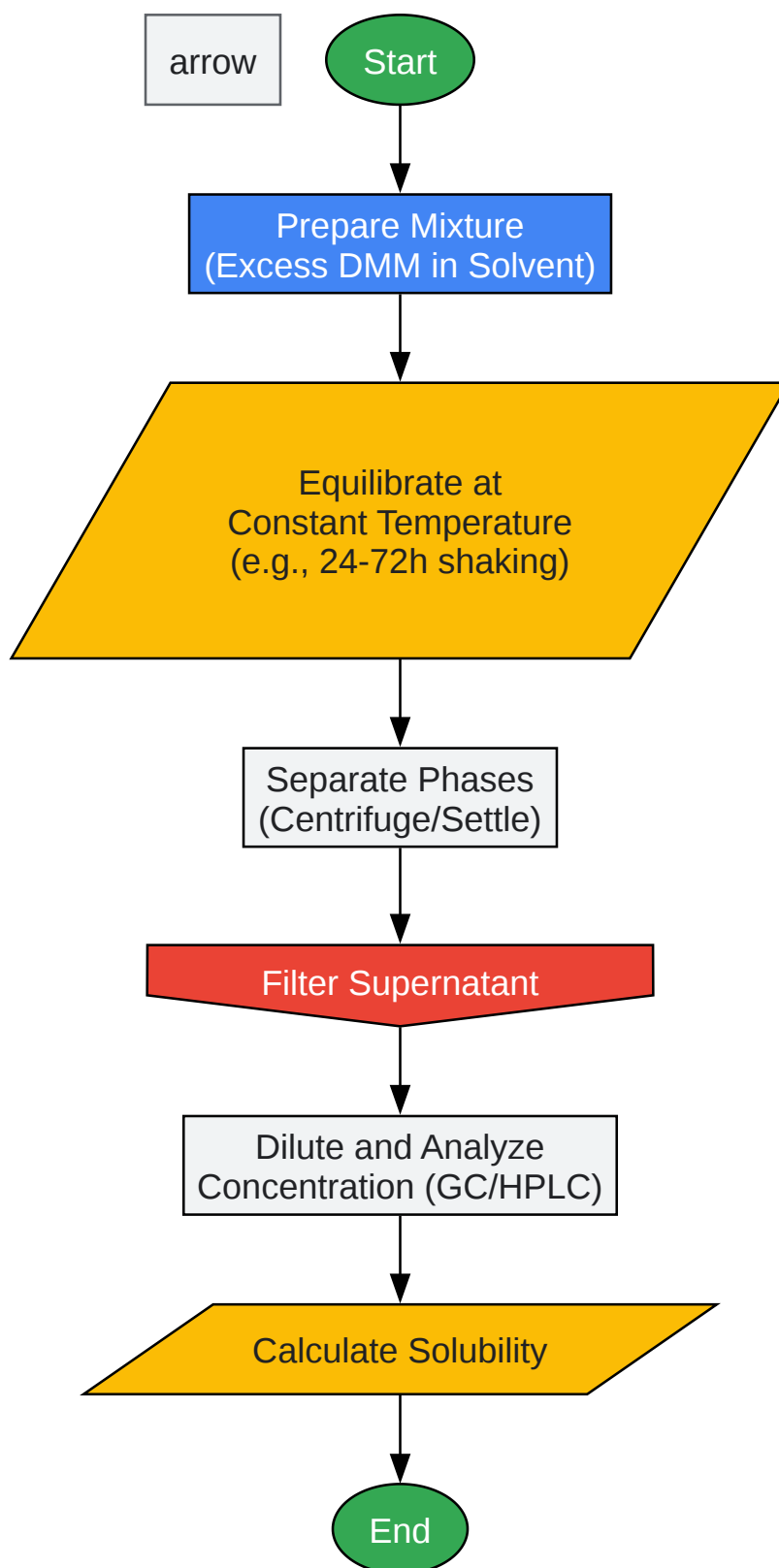


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Caption: Key factors and relationships in the process of dissolution.

Experimental Workflow for Solubility Determination

The flowchart below outlines the general steps involved in the experimental determination of solubility using the Isothermal Equilibrium (Shake-Flask) Method.



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Caption: Workflow for the Shake-Flask solubility determination method.

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